

Personal protective equipment for handling GNE-8505

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Compound of Interest

Compound Name: GNE-8505

Cat. No.: B11927553

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Essential Safety and Handling Guide for G-8505

This guide provides crucial, immediate safety and logistical information for the handling of **GNE-8505**. It is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment and minimize exposure risk.

Hazard Identification and Personal Protective Equipment (PPE)

GNE-8505 is an orally available inhibitor of Dual leucine zipper kinase (DLK) and should be handled with care.^{[1][2][3][4][5]} While a comprehensive hazard profile from regulatory agencies is not readily available, the Safety Data Sheet (SDS) and handling instructions from suppliers indicate that it is a potent compound requiring careful handling.^{[1][6]} Standard practice for handling potent kinase inhibitors involves a comprehensive approach to personal protection to mitigate risks of exposure through inhalation, skin contact, or ingestion.^{[7][8]}

The following table summarizes the recommended Personal Protective Equipment (PPE) for handling **GNE-8505**.

PPE Category	Item	Specifications
Eye Protection	Safety goggles with side shields	Must be worn at all times in the laboratory.[7]
Hand Protection	Protective gloves	Two pairs of chemotherapy-rated gloves are recommended, especially when handling stock solutions. [7][9]
Body Protection	Impervious laboratory coat or gown	Should be resistant to chemical permeation.[7][9]
Respiratory Protection	Suitable respirator (e.g., N95)	Recommended when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet to avoid aerosol inhalation.[7][8]

Note: All disposable PPE should not be reused. Reusable PPE must be properly decontaminated after each use.[9]

Operational and Disposal Plans

Experimental Protocols: Step-by-Step Handling Procedures

- **Don Personal Protective Equipment (PPE):** Before entering the designated handling area, put on all required PPE as specified in the table above. This includes inner and outer gloves, a lab coat, and eye protection. A respirator should be used if handling the powder outside of a containment system.[7]
- **Prepare the Workspace:** All handling of **GNE-8505**, especially weighing of the solid compound and preparation of stock solutions, should be conducted in a certified chemical fume hood or a Class II Biosafety Cabinet (BSC) to minimize inhalation exposure.[7][8] The work surface should be covered with absorbent, plastic-backed paper.

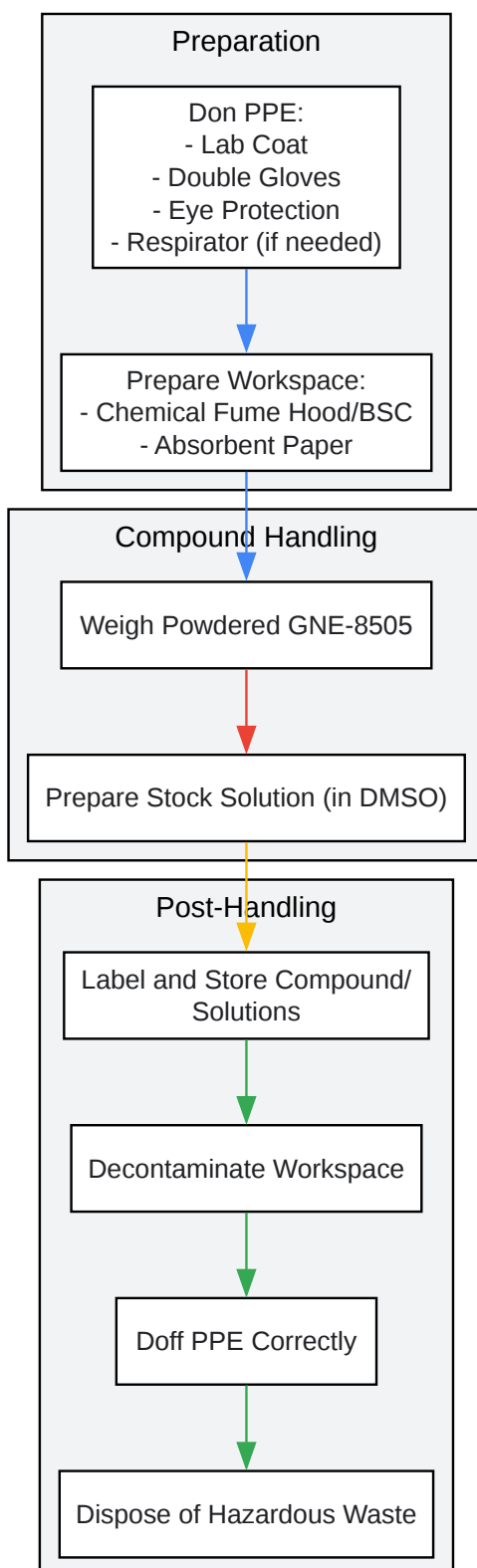
- Compound Handling:
 - Weighing: Carefully weigh the powdered compound in the fume hood/BSC. Use anti-static weighing paper or a weighing boat.
 - Solubilization: **GNE-8505** is soluble in DMSO.[\[2\]](#)[\[5\]](#) Prepare stock solutions by slowly adding the solvent to the powder to avoid splashing.
- Labeling and Storage: Clearly label all solutions with the compound name, concentration, date, and your initials. Store the compound and its solutions as recommended: powder at -20°C for up to 3 years and in solvent at -80°C for up to 6 months or -20°C for up to 1 month.[\[2\]](#)[\[5\]](#)
- Decontaminate the Workspace: After handling is complete, wipe down all surfaces and equipment in the fume hood/BSC with an appropriate decontamination solution (e.g., a high-pH solution or a validated commercial product). Dispose of the absorbent paper as hazardous waste.[\[7\]](#)
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Typically, outer gloves are removed first, followed by the lab coat, and then inner gloves.[\[7\]](#)
- Waste Disposal: All disposable PPE, contaminated labware, and excess compound should be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

Quantitative Data

The following table summarizes key quantitative data for **GNE-8505**.

Property	Value	Source
Molecular Weight	419.44 g/mol	[5]
Purity	≥98%	[3]
Solubility in DMSO	100 mg/mL (238.41 mM)	[2][5]
Storage (Powder)	-20°C for 3 years	[2][5]
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month	[2][5]

Experimental Workflow



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Caption: Workflow for the safe handling of **GNE-8505**.

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